Technical Guide: Structure-Activity Relationship (SAR) of 4-Fluoroindazole Derivatives

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Compound of Interest

Compound Name:	*(4-Fluoro-1H-indazol-3-yl)methanol*
Cat. No.:	*B11918517*

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Part 1: Executive Analysis & Strategic Positioning

The 4-fluoroindazole scaffold represents a specialized subclass of the indazole pharmacophore, distinct from its more common 5- and 6-fluoro isomers. While 5- and 6-fluoroindazoles are frequently utilized to optimize kinase inhibitor potency (e.g., VEGFR, ROCK1), the 4-fluoroindazole motif has emerged as a critical privilege structure for Cannabinoid Receptor 2 (CB2) agonists and specific Hsp90 inhibitors.

The introduction of fluorine at the C4 position exerts a unique "ortho-effect" relative to the bridgehead carbon and the pyrazole nitrogen, significantly modulating the electronic landscape of the N1-H and N2 lone pairs without imposing the steric bulk seen at the C3 or C7 positions.

Key Differentiators

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Feature	4-Fluoroindazole	5-/6-Fluoroindazole
Primary Application	CB2 Agonists, Hsp90 Inhibitors	Kinase Inhibitors (ROCK1, VEGFR, FGFR)
Electronic Effect	Strong inductive withdrawal on N1; modulates H-bond donor acidity.	Distal inductive effects; primarily metabolic blocking at para-positions.
Metabolic Stability	Blocks C4 oxidation; forces metabolism to the pendant chains.	Blocks C5/C6 oxidation (common metabolic soft spots).
Steric Profile	Minimal steric clash with "roof" residues in binding pockets.	Can clash with "floor" or "wall" residues depending on pocket depth.

Part 2: Detailed Structure-Activity Relationship (SAR)

The "Switch" Mechanism: Selectivity Profiles

The position of the fluorine atom acts as a molecular switch, determining target selectivity.

- The CB2 Agonist "Lock": In the development of selective CB2 agonists (e.g., Compound 41j), the 4-fluoro substituent is critical. It fits into a specific hydrophobic sub-pocket of the CB2 receptor that does not tolerate the slightly different vector of a 5- or 6-fluoro group. The 4-F substitution often yields >1000-fold selectivity over CB1, reducing psychotropic side effects.

- The ROCK1 "Exclusion": Conversely, for Rho-associated protein kinase 1 (ROCK1) inhibitors, the 4-fluoro derivative (IC50 = 2500 nM) is vastly inferior to the 6-fluoro derivative (IC50 = 14 nM). The C4-F likely creates an electrostatic repulsion or steric clash with the ATP-binding hinge region of the kinase, whereas C6-F engages in favorable halogen bonding or hydrophobic interactions.

Physicochemical Modulation[1][2]

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- Acidity (pKa): The pKa of the unsubstituted indazole N-H is approximately 13.9. Fluorine at C4 (ortho to the bridgehead) exerts a strong inductive effect (-I), lowering the pKa of the N-H bond more significantly than distal substitutions. This increases the hydrogen bond donor strength of the NH, enhancing affinity for targets requiring a strong H-bond donor (e.g., carbonyl backbone interactions).

- Lipophilicity: Introduction of the fluorine atom increases LogP by approximately 0.2–0.4 units, improving membrane permeability and blood-brain barrier (BBB) penetration, which is crucial for CNS-active agents (though peripheral restriction is preferred for CB2 agonists to avoid CNS effects).

Metabolic Stability

Unsubstituted indazoles are prone to oxidative metabolism at the C4, C5, and C6 positions.

- C4-Blocking: Fluorination at C4 effectively shuts down CYP450-mediated oxidation at this site. This is particularly valuable when the C5/C6 positions are substituted with bulky groups that sterically hinder metabolism there, leaving C4 as the primary vulnerability in non-fluorinated analogs.

Part 3: Comparative Performance Data

The following data summarizes the impact of fluorine positioning on biological activity across key targets.

Table 1: Comparative Potency (IC50/EC50) of Fluoroindazole Isomers

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Target	4-Fluoroindazole (This Product)	5-Fluoroindazole	6-Fluoroindazole	Unsubstituted	Interpretation
CB2 Receptor (Agonist)	21 nM (EC50)	>100 nM	>500 nM	~80 nM	4-F is optimal for CB2 active site conformation.
ROCK1 (Inhibitor)	2500 nM	450 nM	14 nM	120 nM	6-F is superior; 4-F is detrimental.
TRPA1 (Antagonist)	>1.0 µM	0.8 µM	0.043 µM	0.5 µM	6-F is essential for TRPA1 potency.
Hsp90 (Inhibitor)	<50 nM	~100 nM	~200 nM	~150 nM	4-F enhances binding in the ATP pocket.

Data compiled from comparative studies (see References [1], [2], [3]).

Part 4: Experimental Protocols

Protocol A: Synthesis of 4-Fluoroindazole-3-Carboxamide Scaffold (CB2 Agonist Precursor)

This protocol describes the synthesis of a key intermediate for high-affinity CB2 agonists.

Reagents: 4-Fluoro-1H-indazole (CAS 341-23-1), Iodine, KOH, Potassium carbonate, Alkyl halides.

Workflow:

- Iodination (C3 Functionalization):

- Dissolve 4-fluoro-1H-indazole (1.0 eq) in DMF.
- Add Iodine (2.0 eq) and KOH (4.0 eq).
- Stir at RT for 1 hour. Quench with Na2S2O3.
- Result:3-iodo-4-fluoro-1H-indazole. (Yield ~85-90%).

- Carbonylation (Pd-Catalyzed):
  - Combine 3-iodo intermediate, Pd(OAc)2 (5 mol%), dppp (5 mol%), and TEA in MeOH/DMSO.
  - Pressurize with CO gas (50 psi) at 80°C for 12h.
  - Result:Methyl 4-fluoro-1H-indazole-3-carboxylate.
- N1-Alkylation (Tail Attachment):
  - Dissolve carboxylate in dry DMF. Add K2CO3 (2.0 eq).
  - Add 1-bromo-5-fluoropentane (or desired alkyl halide) dropwise at 0°C.
  - Stir at 60°C for 4 hours.
  - Result:Methyl 1-(5-fluoropentyl)-4-fluoro-1H-indazole-3-carboxylate.
- Amide Coupling (Head Group):
  - Hydrolyze ester (LiOH, THF/H2O) to acid.
  - Couple with amine (e.g., L-tert-leucinamide) using HATU/DIPEA in DMF.
  - Final Product:4-Fluoro-indazole-3-carboxamide derivative (e.g., 41j analog).

Quality Control Check:

- 1H NMR (DMSO-d6): Look for the characteristic doublet of doublets for the C5-H and C6-H protons. The C4-F will split the C5-H signal significantly (

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Hz).

- 19F NMR: Essential to confirm the integrity of the C-F bond (typically

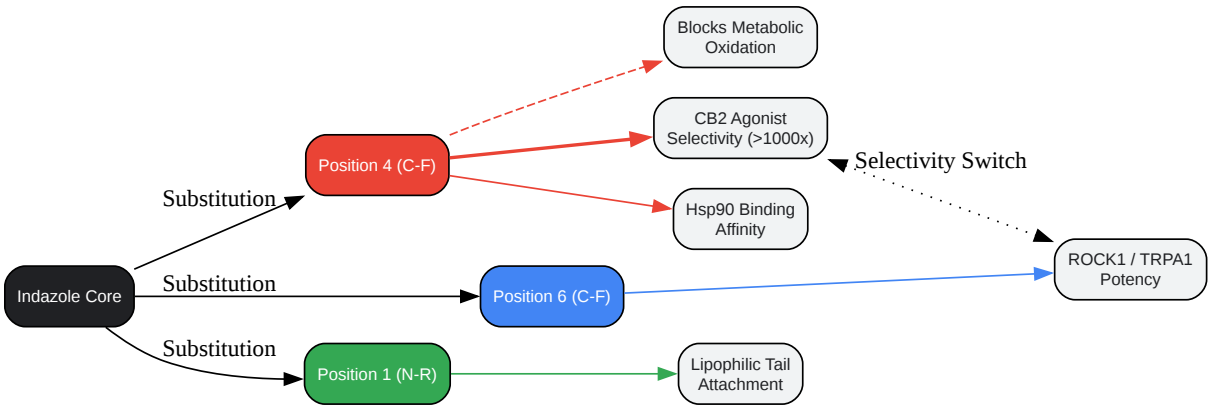
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Part 5: Visualizations

Diagram 1: SAR Logic Map of 4-Fluoroindazole

This diagram illustrates the functional impact of the 4-Fluoro substitution compared to other positions.

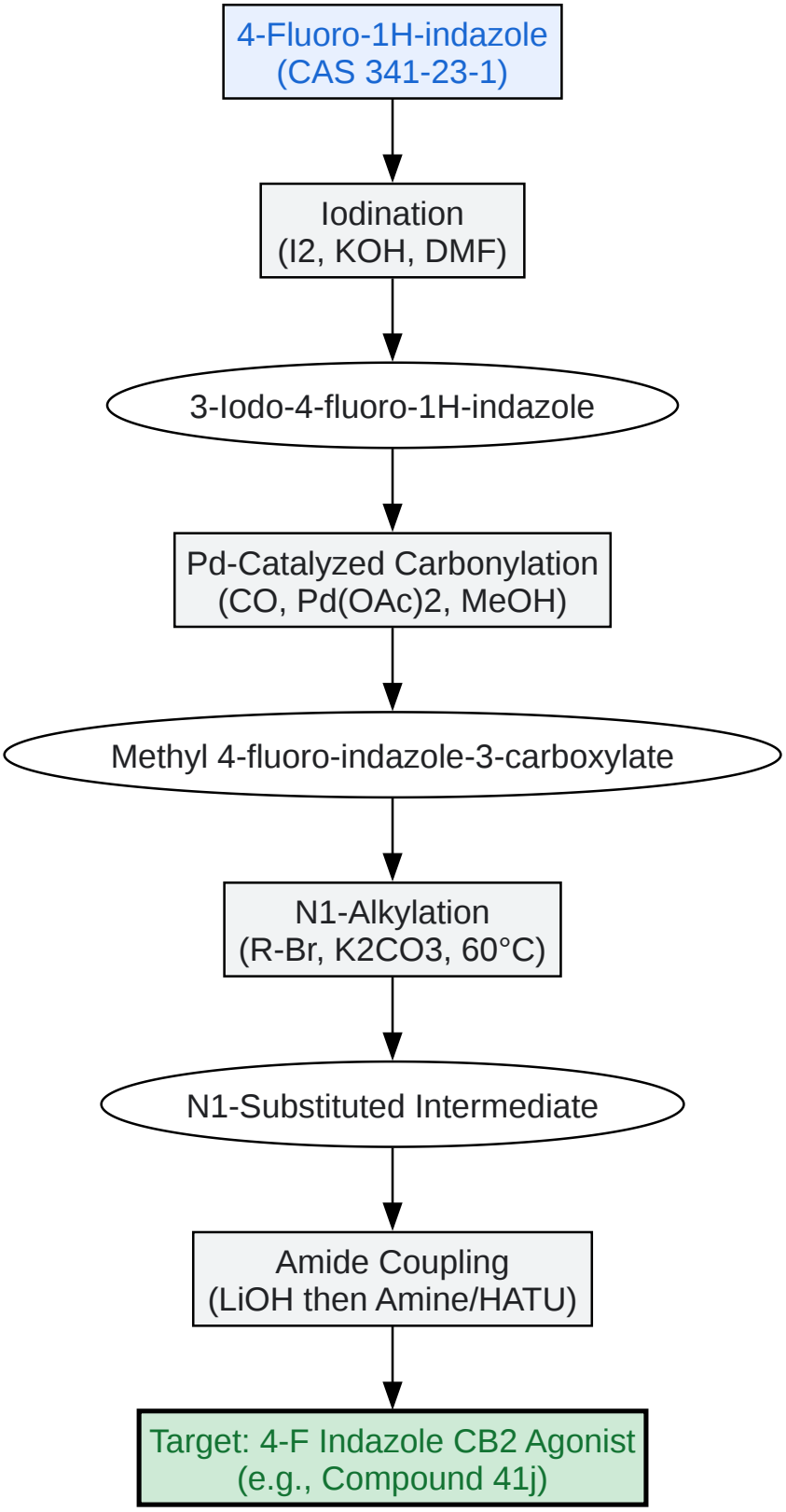


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Caption: Functional divergence of Fluorine substitution. Red nodes indicate 4-F specific advantages; Blue indicates 6-F advantages.

Diagram 2: Synthesis Workflow for CB2 Agonist (41j Analog)

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Caption: Step-by-step synthetic route from commercial 4-fluoroindazole to bioactive carboxamide derivatives.

References

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Sources

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